

# troubleshooting low efficacy in 3-Azathalidomide experiments

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## Compound of Interest

Compound Name: 3-Azathalidomide

CAS No.: 31804-66-7

Cat. No.: B3124321

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## Technical Support Center: 3-Azathalidomide

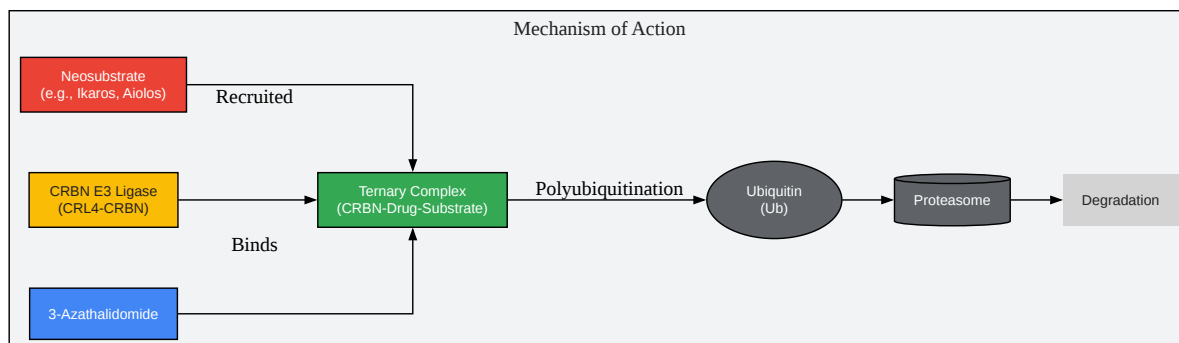
Welcome to the technical support center for **3-Azathalidomide**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address challenges related to low efficacy in their experiments.

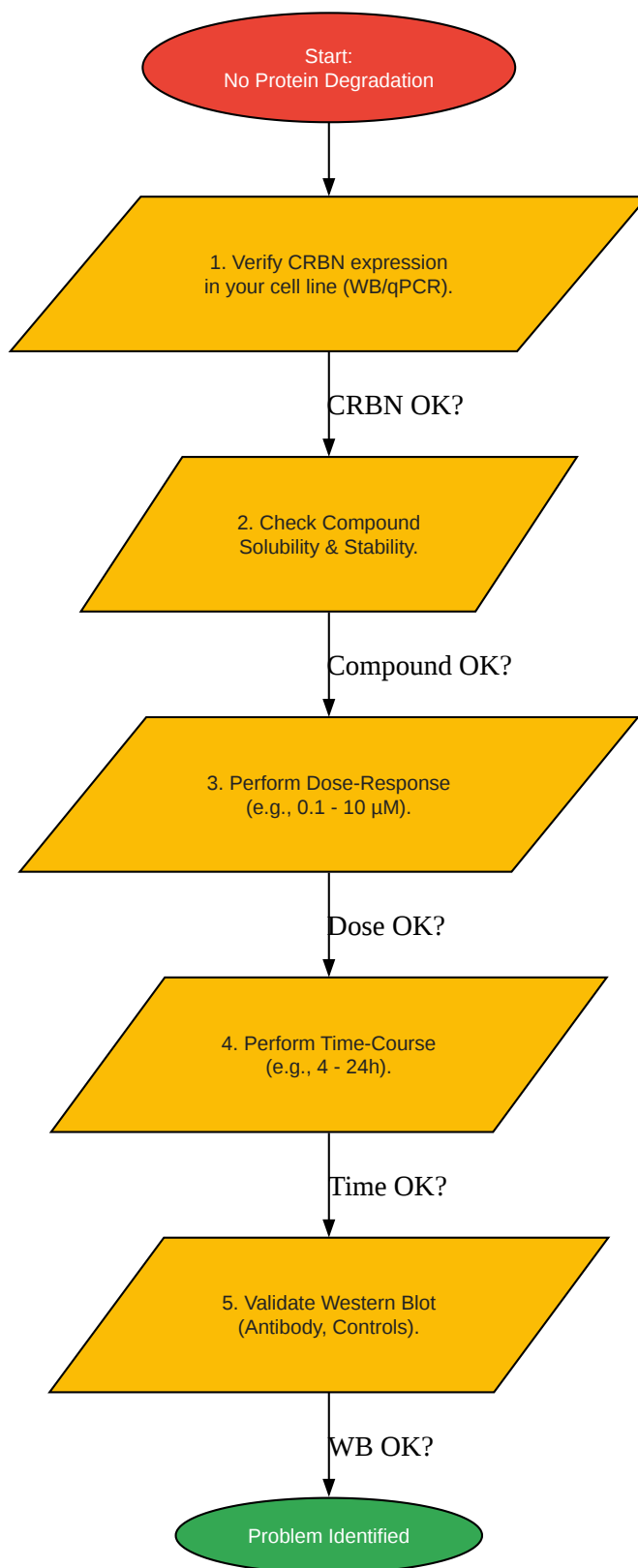
### Frequently Asked Questions (FAQs)

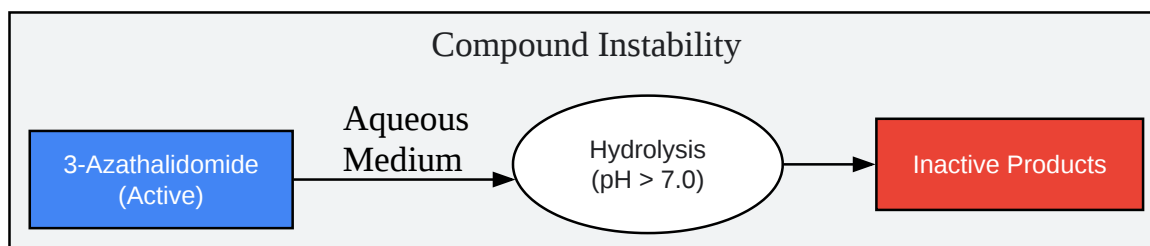
#### Q1: What is the mechanism of action for 3-Azathalidomide?

A: **3-Azathalidomide**, an analog of thalidomide, functions as a "molecular glue" that modulates the activity of the Cereblon (CRBN) E3 ubiquitin ligase complex (CRL4-CRBN).[1][2][3] Instead of inhibiting the complex, it alters its substrate specificity.[2] This leads to the recruitment, ubiquitination, and subsequent proteasomal degradation of specific proteins known as neosubstrates, which are not typically targeted by the native CRBN complex.[3][4] Key neosubstrates include the lymphoid transcription factors Ikaros (IKZF1) and Aiolos (IKZF3).[5]

[6] The degradation of these factors is central to the immunomodulatory and anti-proliferative effects observed.[5][6]







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